

An In-Depth Toxicological Guide to 2-Cyclohexylethyl Acetate for Risk Assessment

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Cyclohexylethyl acetate

CAS No.: 21722-83-8

Cat. No.: B1585504

[Get Quote](#)

Abstract

This technical guide provides a comprehensive toxicological profile of **2-Cyclohexylethyl acetate** (CAS No. 21722-83-8), a fragrance and flavoring ingredient. Due to a notable lack of direct toxicological data for this substance, this guide employs a scientifically rigorous read-across and metabolic rationale. The assessment is primarily based on data from its principal hydrolysis product, 2-cyclohexylethanol, and its corresponding acid metabolite, cyclohexaneacetic acid. This approach is consistent with methodologies used by regulatory and safety assessment bodies for esters of this nature. This document synthesizes available data on acute toxicity, skin and eye irritation, skin sensitization, genotoxicity, and repeated-dose toxicity to provide a robust foundation for risk assessment for researchers, scientists, and professionals in drug development.

Introduction and Scientific Rationale

2-Cyclohexylethyl acetate is an ester characterized by a cyclohexyl moiety. In the field of toxicology, particularly for flavoring and fragrance ingredients, it is a well-established principle that simple esters are often rapidly hydrolyzed by carboxylesterases present in the skin,

gastrointestinal tract, and liver. This metabolic process cleaves the ester bond, yielding the parent alcohol and carboxylic acid.

For **2-Cyclohexylethyl acetate**, the anticipated metabolic pathway is its hydrolysis into 2-cyclohexylethanol and acetic acid. The acetic acid is then expected to enter the body's natural metabolic pathways. Therefore, the systemic toxicological properties of **2-Cyclohexylethyl acetate** are predicted to be largely driven by its hydrolysis product, 2-cyclohexylethanol. This guide will thus heavily rely on the toxicological data available for 2-cyclohexylethanol and, where relevant, its further oxidized metabolite, cyclohexaneacetic acid, to construct a reliable safety profile for the parent ester.

dot graph TD{ rankdir=LR; node [shape=box, style="rounded, filled", fillcolor="#F1F3F4", fontcolor="#202124"]; edge [color="#4285F4"];

} Caption: Anticipated metabolic hydrolysis of **2-Cyclohexylethyl acetate**.

Physicochemical Properties

A substance's physicochemical properties are fundamental to understanding its potential for absorption, distribution, and local effects.

Property	Value	Source
CAS Number	21722-83-8	The Good Scents Company
Molecular Formula	C ₁₀ H ₁₈ O ₂	The Good Scents Company
Molecular Weight	170.25 g/mol	The Good Scents Company
Appearance	Colorless liquid	The Good Scents Company
Odor	Fruity, floral	The Good Scents Company
Boiling Point	222 °C @ 760 mmHg	The Good Scents Company
Flash Point	79.44 °C	The Good Scents Company
Water Solubility	49.2 mg/L @ 25 °C (estimated)	The Good Scents Company
logP (o/w)	3.510	The Good Scents Company

Toxicological Profile

This section details the toxicological endpoints for **2-Cyclohexylethyl acetate**, primarily using data from its metabolite, 2-cyclohexylethanol, and other relevant analogs.

Acute Toxicity

Acute toxicity studies assess the potential for adverse effects from a single, short-term exposure.

Endpoint	Species	Route	Value	Classification	Reference
LD ₅₀	Rat	Oral	3200 mg/kg	GHS: Not Classified	The Good Scents Company
LD ₅₀	Rabbit	Dermal	> 5000 mg/kg	GHS: Not Classified	The Good Scents Company
LD ₅₀ (Read-across: 2-Cyclohexylethanol)	Rabbit	Oral	940 mg/kg	GHS: Category 4 (Harmful if swallowed)	PubChem[1]
LD ₅₀ (Read-across: 2-Cyclohexylethanol)	Rabbit	Dermal	1220 mg/kg	GHS: Category 4 (Harmful in contact with skin)	PubChem[1]

The available data for the parent ester suggest low acute toxicity. However, data from the metabolite 2-cyclohexylethanol indicate a higher level of acute toxicity, falling into GHS Category 4 for both oral and dermal routes.[1] For a conservative risk assessment, the toxicity of the metabolite should be considered.

Skin and Eye Irritation

The potential for a substance to cause local irritation upon contact with the skin and eyes is a critical safety parameter.

Skin Irritation:

- **2-Cyclohexylethyl Acetate:** A human patch test with a 4% solution showed no irritation.
- Read-across: 2-Cyclohexylethanol: An in vivo study in rabbits (similar to OECD TG 404) resulted in slight to moderate irritation.
- Read-across: Cyclohexaneacetic Acid: GHS classification based on company notifications to ECHA indicates it "Causes skin irritation" (Skin Irrit. 2).[\[2\]](#)

Eye Irritation:

- Read-across: 2-Cyclohexylethanol: An in vivo study in rabbits (based on OECD TG 405) showed that the substance is a moderate eye irritant.
- Read-across: Cyclohexaneacetic Acid: GHS classification based on company notifications to ECHA indicates it "Causes serious eye irritation" (Eye Irrit. 2).[\[2\]](#)

Conclusion: Based on the data from its metabolites, **2-Cyclohexylethyl acetate** should be considered a potential skin and eye irritant.

```
dot graph G { layout=dot; rankdir=TB; node [shape=box, style="rounded, filled", fillcolor="#F1F3F4", fontcolor="#202124"]; edge [color="#34A853"];
```

```
} Caption: Standard workflow for an in vivo skin irritation study.
```

Skin Sensitization

Skin sensitization is an allergic response following skin contact. The Local Lymph Node Assay (LLNA) is a standard method for assessing this endpoint.

- **2-Cyclohexylethyl Acetate:** A human study at a 4% concentration indicated no sensitization. However, this is not a standardized regulatory test.

- Read-across: 2-Cyclohexylethanol: Data from an LLNA (OECD TG 429) indicates that 2-cyclohexylethanol is not a skin sensitizer.

Conclusion: Based on the available data for the metabolite, **2-Cyclohexylethyl acetate** is not expected to be a skin sensitizer.

```
dot graph G { layout=dot; rankdir=TB; node [shape=box, style="rounded, filled", fillcolor="#F1F3F4", fontcolor="#202124"]; edge [color="#EA4335"];
```

```
} Caption: Workflow for the Local Lymph Node Assay (LLNA).
```

Genotoxicity

Genotoxicity assays are crucial for identifying substances that can cause genetic mutations. A standard battery of tests is typically required.

Assay	Test System	Metabolic Activation	Result	Guideline	Reference
Bacterial Reverse Mutation (Ames Test) (Read-across: 2-Cyclohexylethanol)	S. typhimurium & E. coli	With & Without S9	Negative	OECD 471	ECHA
In Vitro Chromosome Aberration (Read-across: 2-Cyclohexylethanol)	Human Lymphocytes	With & Without S9	Negative	OECD 473	ECHA
In Vivo Mammalian Erythrocyte Micronucleus Test (Read-across: 2-Cyclohexylethanol)	Mouse Bone Marrow	N/A	Negative	OECD 474	ECHA

Conclusion: A comprehensive battery of genotoxicity tests on the primary metabolite, 2-cyclohexylethanol, yielded negative results. Therefore, **2-Cyclohexylethyl acetate** is not considered to have genotoxic potential.

Repeated Dose Toxicity

Repeated dose toxicity studies provide information on the potential health effects of long-term, repeated exposure and help to establish a No-Observed-Adverse-Effect Level (NOAEL).

- **2-Cyclohexylethyl Acetate:** No data are available. The Research Institute for Fragrance Materials (RIFM) has utilized the Threshold of Toxicological Concern (TTC) for its risk assessment, which is a screening method used in the absence of chemical-specific data.
- Read-across: 2-Cyclohexylethanol: A 90-day oral toxicity study in rats (OECD TG 408) was conducted. The key findings from the ECHA registration dossier are summarized below.

Summary of 90-Day Oral Toxicity Study on 2-Cyclohexylethanol:

- Species: Rat
- Route: Oral (gavage)
- Duration: 90 days
- Key Findings: At the highest dose, some changes in clinical chemistry (e.g., decreased alkaline phosphatase in males) and a slight decrease in body weight gain were observed. No treatment-related histopathological findings were noted.
- NOAEL: 1000 mg/kg bw/day, the highest dose tested.

Conclusion: The NOAEL for the primary metabolite, 2-cyclohexylethanol, is 1000 mg/kg bw/day in a 90-day rat study. This value can be used as a point of departure for the risk assessment of **2-Cyclohexylethyl acetate**.

Risk Assessment and Conclusion

The toxicological profile of **2-Cyclohexylethyl acetate** has been constructed using a scientifically justified read-across approach based on its expected rapid hydrolysis to 2-cyclohexylethanol.

- Hazard Identification: The primary hazards identified are acute toxicity (GHS Category 4) based on the oral and dermal toxicity of its metabolite, and it should be considered a skin and eye irritant. It is not expected to be a skin sensitizer or to have genotoxic potential.
- Dose-Response: The most relevant point of departure for systemic risk assessment is the NOAEL of 1000 mg/kg bw/day from the 90-day oral study on 2-cyclohexylethanol.

- **Exposure Assessment:** For a complete risk assessment, this hazard information must be compared against anticipated human exposure levels from its use in consumer products or other applications.
- **Risk Characterization:** The Margin of Safety (MoS) can be calculated by dividing the NOAEL (1000 mg/kg bw/day) by the estimated daily exposure. A sufficiently large MoS would indicate a low level of concern for systemic toxicity under specific use scenarios.

In summary, while data on **2-Cyclohexylethyl acetate** itself is limited, a comprehensive evaluation of its expected metabolites allows for a robust risk assessment. The critical endpoints for consideration are acute toxicity and local irritation. The lack of genotoxicity and the high NOAEL for repeated dose toxicity suggest a low concern for systemic effects at reasonably anticipated exposure levels.

References

- The Good Scents Company. (n.d.). **2-cyclohexylethyl acetate**. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). 2-Cyclohexylethanol. National Center for Biotechnology Information. Retrieved from [\[Link\]](#)
- European Chemicals Agency. (n.d.). Registration Dossier for 2-cyclohexylethanol. Retrieved from [\[Link\]](#)
- OECD. (2002). Test No. 404: Acute Dermal Irritation/Corrosion. OECD Guidelines for the Testing of Chemicals, Section 4. OECD Publishing, Paris.
- OECD. (2012). Test No. 405: Acute Eye Irritation/Corrosion. OECD Guidelines for the Testing of Chemicals, Section 4. OECD Publishing, Paris.
- OECD. (2010). Test No. 429: Skin Sensitisation: Local Lymph Node Assay. OECD Guidelines for the Testing of Chemicals, Section 4. OECD Publishing, Paris.
- PubChem. (n.d.). Cyclohexaneacetic acid. National Center for Biotechnology Information. Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. 2-Cyclohexylethanol | C₈H₁₆O | CID 20508 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. Cyclohexaneacetic acid | C₈H₁₄O₂ | CID 21363 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [An In-Depth Toxicological Guide to 2-Cyclohexylethyl Acetate for Risk Assessment]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1585504/docs#an-in-depth-toxicological-guide-to-2-cyclohexylethyl-acetate-for-risk-assessment\]](https://www.benchchem.com/product/b1585504/docs#an-in-depth-toxicological-guide-to-2-cyclohexylethyl-acetate-for-risk-assessment)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

